Application Notes and Protocols for Sensor Data Fusion in Prognostics

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*PHM16*	
Cat. No.:	*B13439885*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of methodologies for fusing sensor data to achieve more accurate prognostics, with a focus on predicting the Remaining Useful Life (RUL) of complex systems. The protocols outlined are designed to be adaptable for a range of applications, from industrial machinery to monitoring equipment in drug development and manufacturing processes.

Introduction to Sensor Fusion for Prognostics

Prognostics and Health Management (PHM) is a critical discipline for ensuring the reliability and safety of engineered systems. A key aspect of PHM is the ability to accurately predict the RUL of a component or system, enabling proactive maintenance and reducing the risk of unexpected failures. Multi-sensor data fusion techniques have emerged as a powerful approach to enhance prognostic accuracy by combining data from various sensors to obtain a more complete and reliable assessment of a system's health.[1]

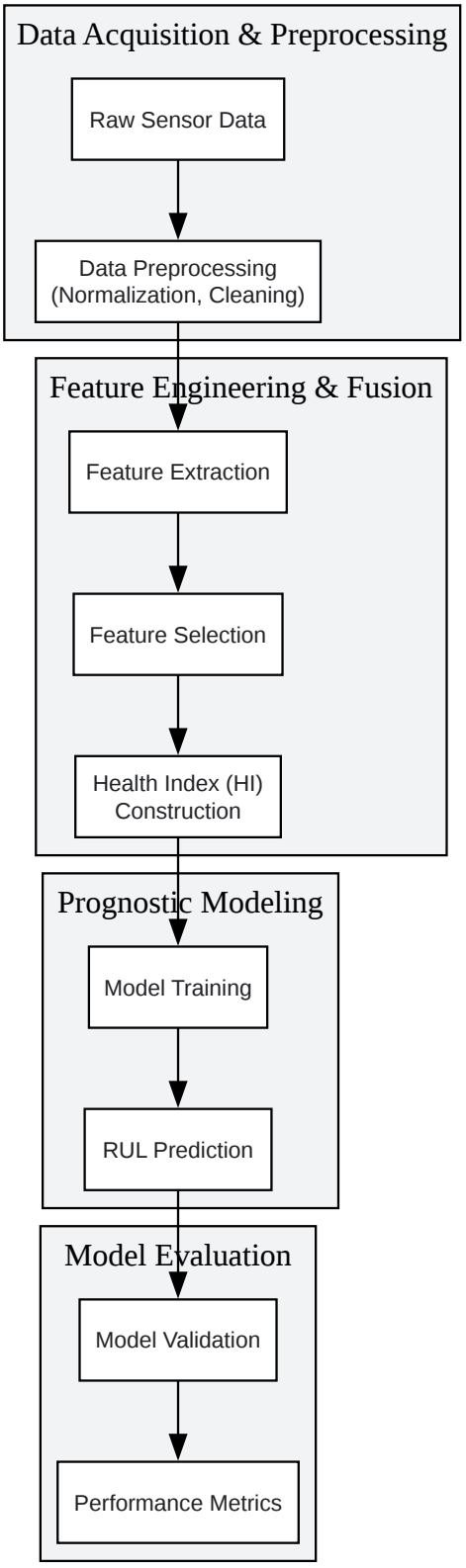
The core idea behind sensor fusion is to leverage the complementary information provided by different sensors to overcome the limitations of any single sensor. This can lead to a more robust and accurate Health Index (HI), which is a quantitative measure of a system's degradation. This HI is then used as the basis for RUL prediction.

General Prognostic Workflow

© 2025 BenchChem. All rights reserved.

The process of developing a prognostic model using sensor fusion typically follows a structured workflow. This workflow can be broken down into several key stages, from data acquisition to RUL prediction and model validation.

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: General workflow for prognostic model development using sensor fusion.

© 2025 BenchChem. All rights reserved.

Data Presentation: The C-MAPSS Dataset

A widely used benchmark dataset for developing and validating prognostic models is the Commercial Modular Aero-Propulsion System Simulation (C-MAPSS) dataset provided by NASA. This dataset contains simulated time-series data for a fleet of turbofan engines under different operational conditions and fault modes.[2][3][4][5]

Table 1: Description of C-MAPSS Sensor Data

© 2025 BenchChem. All rights reserved.

Sensor Name	Description	Units
T2	Total temperature at fan inlet	K
T24	Total temperature at LPC outlet	K
T30	Total temperature at HPC outlet	K
T50	Total temperature at LPT outlet	K
P2	Pressure at fan inlet	psia
P15	Total pressure in bypass-duct	psia
P30	Total pressure at HPC outlet	psia
Nf	Physical fan speed	rpm
Nc	Physical core speed	rpm
epr	Engine pressure ratio (P50/P2)	-
ps30	Static pressure at HPC outlet	psia
phi	Ratio of fuel flow to ps30	pps/psi
NRf	Corrected fan speed	rpm
NRc	Corrected core speed	rpm
BPR	Bypass Ratio	-
farB	Burner fuel-air ratio	-
htBleed	Bleed Enthalpy	-
Nf_dmd	Demanded fan speed	rpm
PCNfR_dmd	Demanded corrected fan speed	rpm
W31	HPT coolant bleed	lbm/s
W32	LPT coolant bleed	lbm/s

© 2025 BenchChem. All rights reserved.

Table 2: Example of Preprocessed C-MAPSS Sensor Data (FD001 Training Set, Engine 1)

Cycle	Sensor 2	Sensor 3	Sensor 4	Sensor 7	Sensor 8	Sensor 11	Sensor 12	Sensor 15	RUL
1	641.82	1589.70	1400.60	554.36	2388.06	47.47	521.66	8.4195	191
2	642.15	1591.82	1403.14	553.75	2388.04	47.49	522.28	8.4318	190
3	642.35	1587.99	1404.20	554.26	2388.08	47.27	522.42	8.4178	189
...	...	...	...	...	...	...	...	...	...
190	643.52	1602.39	1422.89	551.41	2388.26	48.04	520.69	8.5248	2
191	643.55	1600.93	1424.93	551.25	2388.26	48.15	520.83	8.5236	1
192	643.68	1602.30	1425.77	550.94	2388.24	48.20	521.05	8.5211	0

Note: This table shows a subset of sensors and data points for illustrative purposes. The full dataset contains 21 sensors and data for 100 engines in this particular subset.

Experimental Protocols

This section provides detailed methodologies for key experiments in sensor data fusion for prognostics.

Protocol 1: Data Preprocessing and Feature Engineering

Objective: To prepare the raw sensor data for input into prognostic models and to extract meaningful features that capture the degradation trend.

Materials:

© 2025 BenchChem. All rights reserved.

- Raw time-series sensor data (e.g., C-MAPSS dataset).
- Python environment with libraries such as Pandas, NumPy, and Scikit-learn.

Procedure:

- Data Loading: Load the time-series data for each engine into a Pandas DataFrame.
- Data Cleaning: Handle any missing or erroneous data points. For the C-MAPSS dataset, this is generally not an issue.
- Feature Selection: Identify and remove sensors that do not show a clear degradation trend or are constant throughout the engine's life. This can be done by visual inspection of sensor plots or by using statistical methods to measure monotonicity and trendability.[6]
- Data Normalization: Scale the sensor data to a common range (e.g.,[2] or [-1, 1]) to ensure that sensors with larger value ranges do not dominate the fusion process. Min-Max scaling is a common technique.[1]
  - X_scaled = (X - X_min) / (X_max - X_min)
- Time-Windowing: For time-series models like LSTMs, segment the data into overlapping windows of a fixed size. Each window will consist of a sequence of sensor readings and the corresponding RUL at the end of that sequence will be the target variable.[7][8]
- Feature Extraction: From each window, extract statistical features that can capture the temporal dynamics of the sensor data. Examples include:
  - Mean
  - Standard deviation
  - Skewness
  - Kurtosis
  - Root Mean Square (RMS)

© 2025 BenchChem. All rights reserved.

- Crest Factor

Protocol 2: Health Index (HI) Construction

Objective: To fuse the information from multiple sensors into a single, comprehensive Health Index that represents the overall degradation of the system.[7][9][10][11][12][13]

Materials:

- Preprocessed and feature-engineered sensor data.
- Python environment with libraries for dimensionality reduction (e.g., Scikit-learn for PCA) or deep learning (e.g., PyTorch, TensorFlow for Autoencoders).

Procedure (using Principal Component Analysis - PCA):

- Apply PCA: Use PCA to reduce the dimensionality of the multi-sensor data into a single principal component that captures the maximum variance in the data.
- Select Principal Component: The first principal component often represents the dominant trend of degradation and can be used as the Health Index.
- Visualize HI: Plot the calculated HI over time for each engine to ensure it exhibits a monotonic degradation trend.

Procedure (using an Autoencoder):

- Design Autoencoder Architecture: Construct a neural network with an encoder that compresses the input sensor data into a lower-dimensional latent space, and a decoder that reconstructs the original data from this latent representation.
- Train the Autoencoder: Train the model on data from the healthy operational phase of the engines. The goal is for the autoencoder to learn to reconstruct healthy data with low error.
- Calculate Reconstruction Error as HI: As the engine degrades, the sensor data will deviate from the healthy patterns. When this degraded data is fed into the trained autoencoder, the reconstruction error will increase. This reconstruction error can be used as the Health Index.

© 2025 BenchChem. All rights reserved.

Protocol 3: Prognostic Modeling with LSTMs

Objective: To train a Long Short-Term Memory (LSTM) network to predict the RUL based on the time-series of sensor data or the constructed Health Index.[14][15][16][17]

Materials:

- Time-windowed sensor data or HI data.
- Python environment with a deep learning framework (PyTorch or TensorFlow).

Procedure:

- Define LSTM Architecture: Design an LSTM network architecture. A typical architecture consists of one or more LSTM layers followed by a dense output layer.
- Model Training:
  - Split the data into training and validation sets.
  - Train the LSTM model on the training data to minimize a loss function such as Mean Squared Error (MSE) between the predicted RUL and the actual RUL.
  - Use an optimizer like Adam or RMSprop.
- Hyperparameter Tuning: Experiment with different hyperparameters, such as the number of LSTM layers, the number of units in each layer, the learning rate, and the batch size, to optimize model performance.
- Model Evaluation: Evaluate the trained model on the validation set using performance metrics.

Protocol 4: Prognostic Model Validation

Objective: To assess the performance of the trained prognostic model on unseen test data.

Materials:

- Trained prognostic model.

© 2025 BenchChem. All rights reserved.

- Test dataset.

Procedure:

- Prepare Test Data: Apply the same preprocessing and feature engineering steps to the test data as were used for the training data.
- Predict RUL: Use the trained model to predict the RUL for each engine in the test set.
- Evaluate Performance: Calculate performance metrics to quantify the accuracy of the predictions.

Table 3: Common Performance Metrics for Prognostic Models[18][19][20]

Metric	Formula	Description
Mean Squared Error (MSE)	(1/n) * Σ(y_i - ŷ_i)^2	Measures the average of the squares of the errors.
Root Mean Squared Error (RMSE)	sqrt(MSE)	The square root of the MSE, in the same units as the target.
Mean Absolute Error (MAE)	`(1/n) * Σ	y_i - ŷ_i
R-squared (R^2)	1 - (Σ(y_i - ŷ_i)^2) / (Σ(y_i - ȳ)^2)	Represents the proportion of the variance for the dependent variable that's explained by the independent variables.
Scoring Function (NASA)	Σ(e^(d/13) - 1) for d < 0, Σ(e^(d/10) - 1) for d >= 0	An asymmetric scoring function that penalizes late predictions more than early ones.

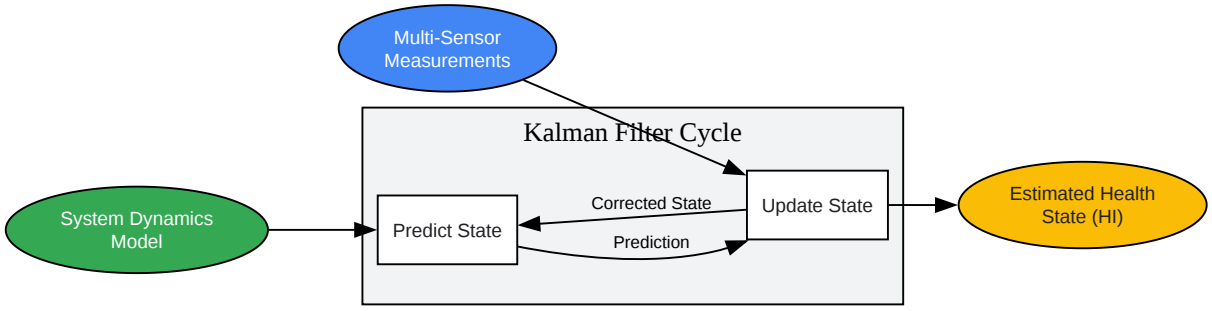
Signaling Pathways and Logical Relationships

The relationships between the different stages of the prognostic workflow and the logic behind different fusion approaches can be visualized to provide a clearer understanding.

© 2025 BenchChem. All rights reserved.

Kalman Filter-based Fusion Workflow

The Kalman filter is a state-space approach that is well-suited for fusing data from multiple sensors to estimate the hidden state of a system (i.e., its health).[14][21][22][23][24]



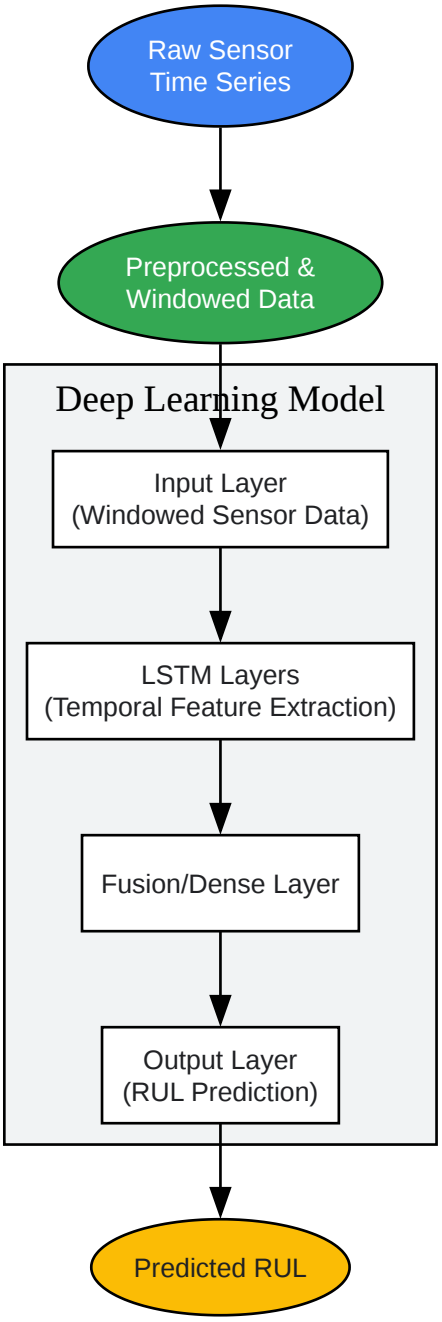
Click to download full resolution via product page

Figure 2: Logical workflow of a Kalman filter for sensor fusion.

Deep Learning-based Fusion Architecture

Deep learning models, such as LSTMs and autoencoders, can learn complex, non-linear relationships in the sensor data to perform fusion and prognostics.

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3: A representative deep learning architecture for sensor fusion and RUL prediction.

Conclusion

The methodologies and protocols presented in these application notes provide a comprehensive framework for leveraging sensor data fusion for more accurate prognostics. By carefully following the outlined steps for data preprocessing, feature engineering, health index

© 2025 BenchChem. All rights reserved.

construction, and prognostic modeling, researchers and professionals can develop robust models for predicting the remaining useful life of a wide range of systems. The choice of a specific fusion technique will depend on the characteristics of the data, the complexity of the system, and the available computational resources. It is recommended to experiment with different approaches and to rigorously validate the resulting models to ensure their accuracy and reliability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. thecavepearlproject.org [thecavepearlproject.org]
- 2. youtube.com [youtube.com]
- 3. Prognostic Model Evaluation Metrics (2023) | Shashvat Prakash | 2 Citations [scispace.com]
- 4. GitHub - alteryx/predict-remaining-useful-life: Predict remaining useful life of a component based on historical sensor observations using automated feature engineering [github.com]
- 5. GitHub - joeljang/Remaining-Useful-Life-Prediction: Remaining Useful Life prediction of machinery using a novel data wrangling method and CNN-LSTM network for prediction [github.com]
- 6. GitHub - vrr187/Remaining_Useful_Life_Prediction: Remainin useful life prediction using Python. [github.com]
- 7. What is a sliding window approach in time series forecasting? [milvus.io]
- 8. m.youtube.com [m.youtube.com]
- 9. c3.ndc.nasa.gov [c3.ndc.nasa.gov]
- 10. GitHub - delta1epsilon/turbofan-remaining-life-prediction: Remaining Useful Life (RUL) prediction for Turbofan Engines [github.com]
- 11. researchgate.net [researchgate.net]
- 12. research.tudelft.nl [research.tudelft.nl]
- 13. researchgate.net [researchgate.net]

© 2025 BenchChem. All rights reserved.

- 14. GitHub - Zhen-Ni/kalman-filter: Kalman filter with examples in python. [github.com]
- 15. bioestadisticaedu.com [bioestadisticaedu.com]
- 16. classcentral.com [classcentral.com]
- 17. Improving time series forecasting by applying the sliding window approach - Ndungi - Computational nanotechnology [journals.eco-vector.com]
- 18. Prognostic Model Evaluation Metrics | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 19. researchgate.net [researchgate.net]
- 20. Assessing the performance of prediction models: a framework for some traditional and novel measures - PMC [pmc.ncbi.nlm.nih.gov]
- 21. External validation of prognostic models: what, why, how, when and where? - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Extended Kalman Filter (EKF) With Python Code Example [automaticaddison.com]
- 23. Kalman Filter in Python - GeeksforGeeks [geeksforgeeks.org]
- 24. Kalman Filter Python: Tutorial and Strategies [blog.quantinsti.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Sensor Data Fusion in Prognostics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13439885#methodology-for-fusing-sensor-data-for-more-accurate-prognostics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2025 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.